

# An In-depth Technical Guide to Ethyl 2-amino-2-methylpropanoate

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## Compound of Interest

Compound Name: *Ethyl 2-amino-2-methylpropanoate*

Cat. No.: B073305

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **Ethyl 2-amino-2-methylpropanoate**, a versatile building block in organic synthesis and pharmaceutical development. This document will delve into its molecular characteristics, safety profile, and handling protocols, offering valuable insights for its application in research and development.

## Section 1: Core Molecular Attributes

**Ethyl 2-amino-2-methylpropanoate**, a non-proteinogenic  $\alpha$ -amino acid ester, serves as a crucial intermediate in the synthesis of complex molecules. Its structural features, particularly the quaternary  $\alpha$ -carbon, impart unique conformational constraints in peptidic structures. This compound is available both as a free base and, more commonly, as a hydrochloride salt to enhance its stability and handling.

## Molecular Formula and Structure

The fundamental composition of **Ethyl 2-amino-2-methylpropanoate** is represented by its molecular formula. The chemical structure reveals a central quaternary carbon atom bonded to an amino group, a carboxyl group esterified with an ethyl moiety, and two methyl groups.

### Free Base

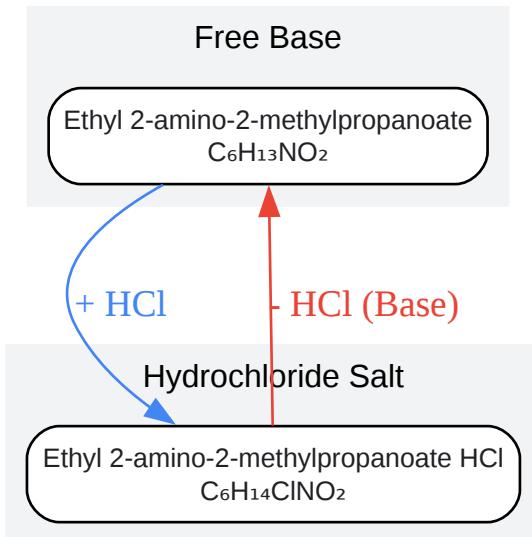
- Molecular Formula:  $C_6H_{13}NO_2$ <sup>[1]</sup>

## Hydrochloride Salt

- Molecular Formula:  $C_6H_{14}ClNO_2$  or  $C_6H_{13}NO_2 \cdot HCl$  [2][3][4]

Below is a diagram illustrating the relationship between the free base and its hydrochloride salt.

Relationship between Free Base and HCl Salt



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Caption: Conversion between the free base and hydrochloride salt of **Ethyl 2-amino-2-methylpropanoate**.

## Molecular Weight

The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions.

Compound Form	Molecular Weight ( g/mol )
Free Base	131.17[1]
Hydrochloride Salt	167.63[2][3][4]

## Section 2: Identification and Nomenclature

Accurate identification of chemical compounds is paramount for regulatory compliance and scientific communication. The Chemical Abstracts Service (CAS) number is a unique identifier for this substance.

Identifier	Free Base	Hydrochloride Salt
CAS Number	1113-49-1 <a href="#">[1]</a>	17288-15-2 <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	ethyl 2-amino-2-methylpropanoate	ethyl 2-amino-2-methylpropanoate;hydrochloride <a href="#">[2]</a>
Synonyms	2-Amino-2-methylpropionic acid ethyl ester, Ethyl 2-aminoisobutyrate	2-Aminoisobutyric acid ethyl ester hydrochloride, H-Aib-OEt.HCl <a href="#">[2]</a> <a href="#">[5]</a>

## Section 3: Physicochemical and Safety Data

Understanding the physicochemical properties and safety hazards is essential for the proper handling, storage, and use of **Ethyl 2-amino-2-methylpropanoate**.

### Physical Properties

Property	Free Base	Hydrochloride Salt
Physical Form	Liquid	Solid
Melting Point	Not available	54-56 °C
Storage Temperature	Store in freezer, under -20°C	4°C, sealed storage, away from moisture

### Safety and Hazard Information

The hydrochloride salt of **Ethyl 2-amino-2-methylpropanoate** is classified with specific hazards according to the Globally Harmonized System (GHS).[\[2\]](#)

- GHS Pictogram:

- GHS07 (Harmful)

- Hazard Statements:

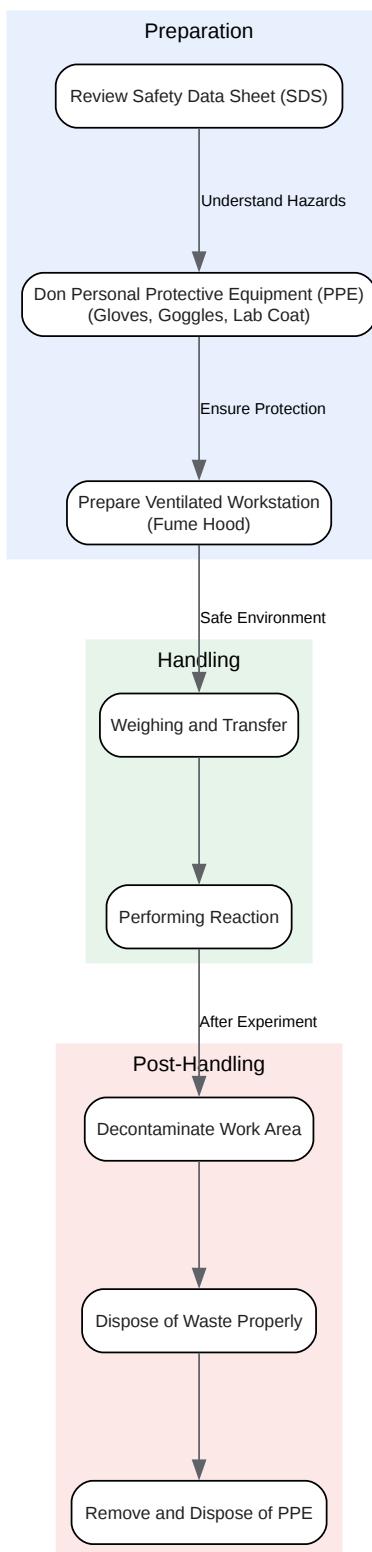
- H315: Causes skin irritation[[2](#)]
- H319: Causes serious eye irritation[[2](#)]
- H335: May cause respiratory irritation[[2](#)]

- Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[2](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[6](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[6](#)]

The following workflow outlines the general safety precautions to be taken when handling this compound.

## General Safety Workflow for Handling

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Caption: Recommended safety workflow for handling **Ethyl 2-amino-2-methylpropanoate**.

## Section 4: Applications in Research and Development

**Ethyl 2-amino-2-methylpropanoate** and its derivatives are valuable in various fields of chemical and pharmaceutical research. The presence of the gem-dimethyl group at the  $\alpha$ -carbon introduces significant steric hindrance, which can be exploited to:

- Induce specific secondary structures in peptides: The conformational rigidity of the aminoisobutyric acid (Aib) residue, for which this compound is a precursor, promotes the formation of helical structures.
- Increase resistance to enzymatic degradation: The steric bulk can protect adjacent peptide bonds from cleavage by proteases, thereby enhancing the metabolic stability of peptide-based drugs.
- Serve as a building block for novel small molecules: It is a key starting material in the synthesis of various heterocyclic compounds and other complex organic molecules with potential biological activity.<sup>[7]</sup>

## References

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